

Personal protective equipment for handling 5-Bromo-2-chloropyridine

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Compound of Interest

Compound Name: 5-Bromo-2-chloropyridine

Cat. No.: B1630664

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Essential Safety and Handling Guide for 5-Bromo-2-chloropyridine

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Bromo-2-chloropyridine**. Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

Chemical Identifier:

• Name: 5-Bromo-2-chloropyridine

• CAS Number: 53939-30-3

Molecular Formula: C₅H₃BrClN

Hazard Identification and Classification

5-Bromo-2-chloropyridine is classified as a hazardous substance. The primary hazards are summarized in the table below.



Hazard Classification	GHS Hazard Code	Description
Skin Irritation	H315	Causes skin irritation.[1]
Eye Irritation	H319	Causes serious eye irritation.
Specific Target Organ Toxicity	H335	May cause respiratory irritation.[1]

Signal Word: Warning

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[1][2]	Protects against splashes and airborne particles that can cause serious eye irritation.[1]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[3]	Prevents skin contact, which can cause irritation.
Body Protection	Laboratory coat, long pants, and closed-toe shoes.[2]	Minimizes the risk of accidental skin exposure.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.[2][3] If dust is generated, a NIOSH-approved N95 dust mask or higher is necessary.	Prevents inhalation of dust or vapors, which can cause respiratory tract irritation.

Operational Plan: Step-by-Step Handling Protocol



This section outlines the procedural workflow for the safe handling of **5-Bromo-2-chloropyridine** from receipt to disposal.

- 1. Preparation and Engineering Controls:
- Ensure a chemical fume hood is operational and available.[3]
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[1]
- Designate a specific area for handling the compound to contain potential spills.
- 2. Donning Personal Protective Equipment:
- Before handling, put on all required PPE as specified in the table above.
- 3. Handling the Compound:
- Conduct all weighing and transfers of the solid compound within a chemical fume hood to control dust and vapors.
- Avoid creating dust.
- Keep the container tightly closed when not in use.
- Wash hands thoroughly after handling.[1]
- 4. Storage:
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[1]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store locked up.[1]

Spill Management Protocol



In the event of a spill, immediate and proper cleanup is crucial to minimize exposure and environmental contamination.

- · Small Spills:
 - Ensure the area is well-ventilated, preferably within a chemical fume hood.[2]
 - Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation.
 - Place the spilled material into a sealed, labeled container for disposal.
 - Clean the spill area with an appropriate solvent, followed by soap and water.
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's Environmental Health and Safety (EHS) department or emergency response team.

Disposal Plan

Proper disposal of **5-Bromo-2-chloropyridine** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing 5-Bromo-2-chloropyridine in a designated, compatible, and sealable container.[2]
 - This includes contaminated lab supplies such as gloves, weighing paper, and pipette tips.
- Waste Segregation:
 - If dissolved in a solvent, dispose of it in a designated halogenated organic solvent waste container.[2] Do not mix with non-halogenated solvents.[2]

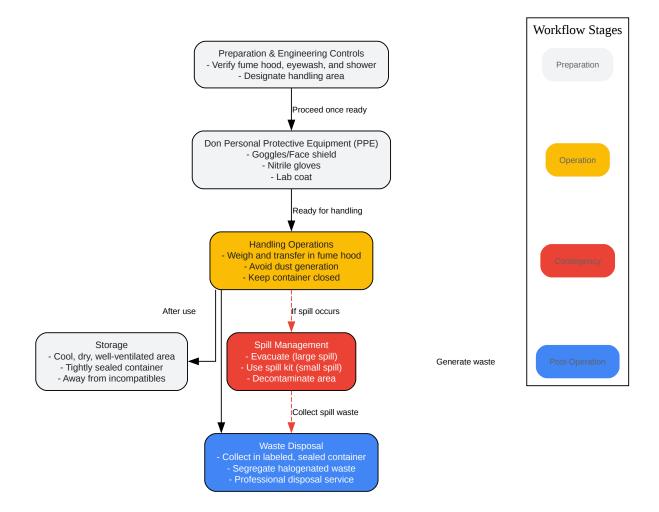


- · Container Labeling:
 - Clearly label the waste container with the full chemical name, "5-Bromo-2-chloropyridine," and the approximate quantity.
 - Include the principal investigator's name and contact information.
- · Final Disposal:
 - The final disposal of 5-Bromo-2-chloropyridine must be handled by a licensed hazardous waste disposal company.[2]
 - The recommended method of disposal for halogenated organic compounds is incineration in a chemical incinerator equipped with an afterburner and scrubber.[2]

First Aid Measures

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek medical attention.[1]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[1] Seek medical attention if irritation persists.
- Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.





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Caption: Workflow for the safe handling of **5-Bromo-2-chloropyridine**.



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